

Proper Disposal Procedures for 1-(m-Nitro-phenyl)-2-nitro-propane

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Compound of Interest

Compound Name: 1-(m-Nitro-phenyl)-2-nitro-propane

Cat. No.: B8508898

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Disclaimer: A specific Safety Data Sheet (SDS) for **1-(m-Nitro-phenyl)-2-nitro-propane** (CAS No. 29865-59-6) is not readily available in public databases. The following guidance is based on the general properties and hazards of aromatic nitro compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and a licensed hazardous waste disposal company for specific disposal instructions. Never attempt to treat or dispose of this chemical without expert guidance.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-(m-Nitro-phenyl)-2-nitro-propane**, focusing on proper operational and disposal plans.

Immediate Safety and Handling Precautions

Given its structure as an aromatic dinitro compound, **1-(m-Nitro-phenyl)-2-nitro-propane** should be handled as a highly hazardous substance. Aromatic nitro compounds are often toxic, flammable, and can be explosive under certain conditions.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes.



 Respiratory Protection: Work in a well-ventilated fume hood. If there is a risk of inhalation, use a NIOSH-approved respirator with organic vapor cartridges.

Spill Response:

- Evacuate the immediate area and eliminate all ignition sources.
- Ventilate the area.
- For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.
- Collect the absorbed material and contaminated surfaces into a sealed, properly labeled container for hazardous waste disposal.
- For large spills, contact your institution's EHS department immediately.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Hazard Profile of Structurally Related Compounds

To understand the potential hazards of **1-(m-Nitro-phenyl)-2-nitro-propane**, the following table summarizes the properties of similar nitro compounds.



Property	1-Nitropropane[1] [2]	2-Nitropropane[3] [4][5]	General Aromatic Nitro Compounds
Physical State	Colorless liquid	Colorless liquid	Can be liquid or solid
Flammability	Flammable liquid and vapor	Highly flammable liquid	Often combustible; some are explosive
Toxicity	Harmful if swallowed or in contact with skin. Toxic if inhaled.	Harmful if swallowed. Toxic if inhaled. Suspected of causing genetic defects and cancer.	Can cause cyanosis (blueing of the skin), anemia, and damage to the liver and central nervous system. Readily absorbed through the skin.
Reactivity	Reacts violently with oxidizers and strong bases.	Sensitive to heat. Can react with amines, heavy metal oxides, strong acids, and strong alkalis.	Can be unstable, especially when heated. May react violently with reducing agents.
Exposure Limits (TWA)	ACGIH TLV: 25 ppm	OSHA PEL: 25 ppm	Vary widely depending on the specific compound.

Logistical and Operational Disposal Plan

The disposal of **1-(m-Nitro-phenyl)-2-nitro-propane** must be handled as a regulated hazardous waste stream.

Waste Segregation and Collection:

- Do not mix this waste with other chemical waste streams unless explicitly instructed to do so by your EHS department. Aromatic nitro compounds are incompatible with strong oxidizing agents, strong bases, and acids.
- Collect waste in a designated, compatible container. A glass or polyethylene-lined steel container is often suitable. Ensure the container has a secure, tight-fitting lid.



• Do not fill the waste container to more than 80% capacity to allow for vapor expansion.

Labeling:

- Clearly label the waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "1-(m-Nitro-phenyl)-2-nitro-propane"
 - The specific hazards (e.g., "Flammable," "Toxic," "Reactive")
 - The date accumulation started
 - Your name, lab number, and contact information

Storage:

- Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste storage area.
- Store away from incompatible materials, heat, sparks, and open flames.
- Ensure secondary containment is in place to capture any potential leaks.

Final Disposal:

- Contact your institution's EHS department to arrange for a pickup by a licensed hazardous waste disposal company.
- Provide the disposal company with all available information about the waste, including its chemical composition and any known hazards.
- The most likely method of disposal for this type of compound is high-temperature incineration at a permitted facility.

Experimental Protocols





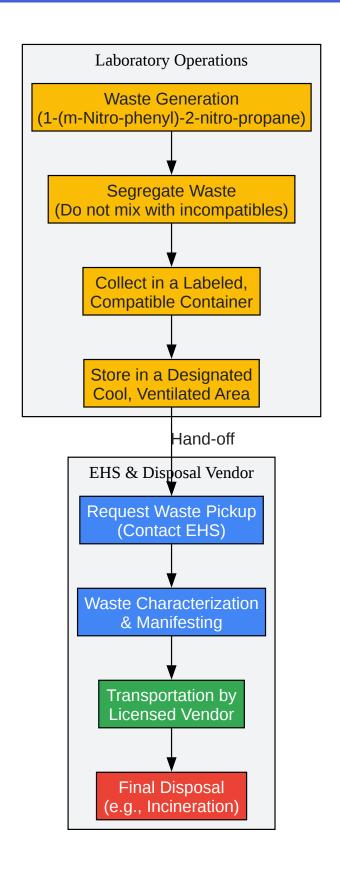


No specific, validated experimental protocols for the laboratory-scale neutralization or degradation of **1-(m-Nitro-phenyl)-2-nitro-propane** were found in the searched literature. Attempting to neutralize or treat this chemical in the lab without a validated protocol is extremely dangerous and is strongly discouraged. Chemical reduction processes for nitro compounds must be carefully controlled to avoid overheating and potential explosions.

Disposal Workflow

The following diagram illustrates the general workflow for the disposal of hazardous chemical waste.





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Caption: General workflow for hazardous chemical waste disposal.



Regulatory Compliance

All hazardous waste must be managed in accordance with local, state, and federal regulations. In the United States, this includes regulations from the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) and the Department of Transportation (DOT) for transportation. Ensure all documentation, such as hazardous waste manifests, is completed accurately.

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